

The Toxicological Profile of Nitrovin Hydrochloride: A Technical Overview

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Compound of Interest

Compound Name: Nitrovin hydrochloride

Cat. No.: B8057501

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Abstract

Nitrovin hydrochloride, a nitrofuran derivative once utilized as an antibacterial growth promoter in livestock, presents a complex and incomplete toxicological profile. This technical guide synthesizes the currently available safety data, highlighting significant data gaps in critical endpoints such as acute toxicity, carcinogenicity, and reproductive toxicity. While comprehensive quantitative data remains elusive in publicly accessible literature, existing evidence points towards potential genotoxic effects and a mechanism of action involving the induction of oxidative stress. This document aims to provide a thorough overview for researchers, scientists, and drug development professionals by structuring the known information, detailing the limited experimental findings, and visualizing the proposed molecular interactions.

Chemical and Physical Properties

Nitrovin hydrochloride (CAS RN: 2315-20-0) is an organic compound with the molecular formula $C_{14}H_{13}ClN_6O_6$.^[1] It is described as an orange to dark brown solid.^[1]

Property	Value	Source
Molecular Formula	C14H13ClN6O6	[1]
Molecular Weight	396.74 g/mol	[1]
CAS Number	2315-20-0	[1]
Physical State	Solid	[1]
Color	Orange to Dark Brown	[1]
Solubility	DMSO (Slightly)	[1]

Toxicological Data Summary

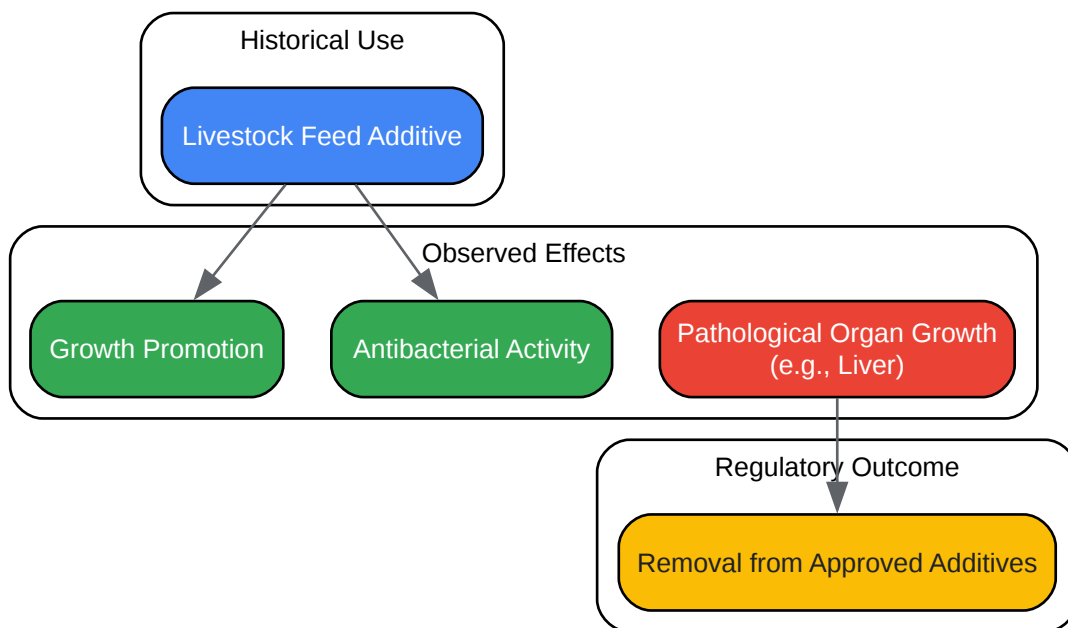
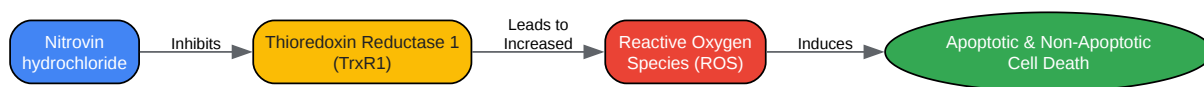
A comprehensive review of publicly available safety data sheets reveals a significant lack of quantitative toxicological information for **Nitrovin hydrochloride**. The following table summarizes the status of key toxicological endpoints.

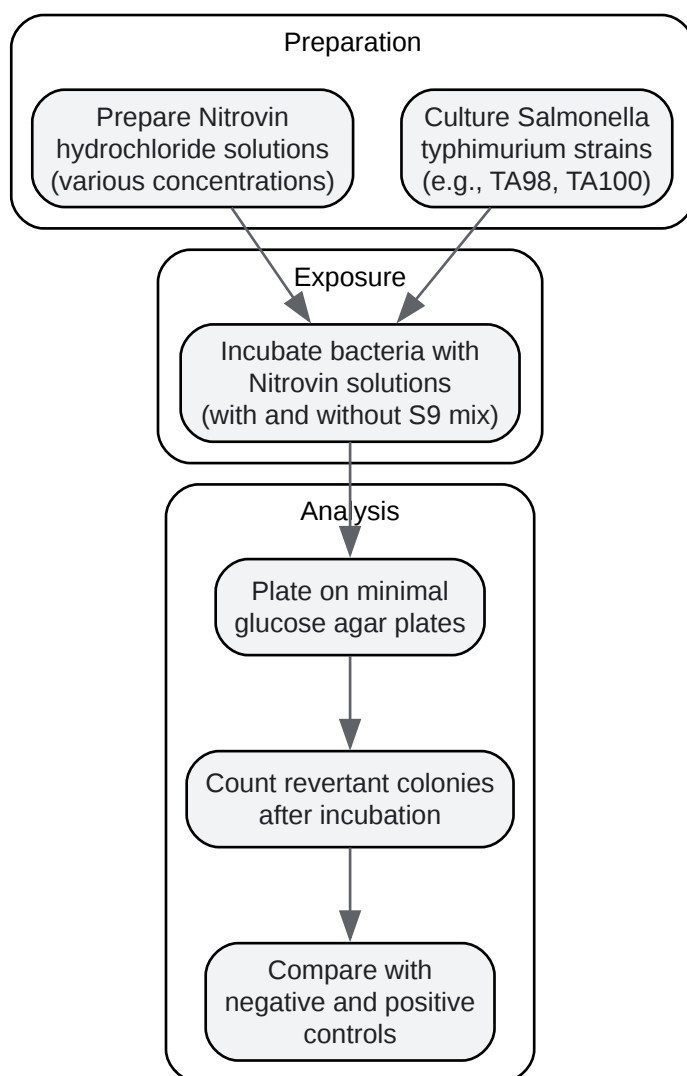
Toxicological Endpoint	Data Availability
Acute Toxicity	
Oral	No data available[1]
Dermal	No data available[1]
Inhalation	No data available[1]
Skin Corrosion/Irritation	No data available[1]
Serious Eye Damage/Irritation	No data available[1]
Respiratory or Skin Sensitization	No data available[1]
Germ Cell Mutagenicity	Suspected of causing genetic defects (Muta. 2) [2]
Carcinogenicity	Inadequate for evaluation[3]
Reproductive Toxicity	No data available[1]
Specific Target Organ Toxicity (Single Exposure)	No data available[1]
Specific Target Organ Toxicity (Repeated Exposure)	No data available[1]
Aspiration Hazard	No data available[1]

Mechanism of Action and Known Biological Effects

Recent research has begun to elucidate the mechanism of action of Nitrovin, particularly in the context of its antibacterial and potential anticancer activities. The primary proposed mechanism involves the targeting of thioredoxin reductase 1 (TrxR1), a key enzyme in cellular redox balance.

Nitrovin hydrochloride is reported to induce ROS-mediated non-apoptotic and apoptotic-like cell death.[4] This activity is linked to its ability to inhibit TrxR1. The compound has demonstrated anticancer activity in vitro, with IC50 values ranging from 1.31 to 6.60 μM for various tumor and normal cells.[4]





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